Cordycepin-13C5: Isotopic Architecture, Synthesis, and Bioanalytical Applications

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Compound of Interest

Compound Name:	*Cordycepin-13C5*
Cat. No.:	*B13843662*

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Executive Summary

Cordycepin (3'-deoxyadenosine) is a nucleoside analog with potent anti-inflammatory and anti-tumor properties.[1] Its rapid metabolism by adenosine deaminase (ADA) necessitates high-precision bioanalytical methods for pharmacokinetic (PK) profiling. **Cordycepin-13C5** serves as the gold-standard stable isotope-labeled internal standard (SIL-IS) for these analyses.

This guide dissects the isotopic architecture of **Cordycepin-13C5**, confirming its ribose-labeled structure through mass spectrometry fragmentation logic. It details the production pathways, outlines a self-validating LC-MS/MS quantification protocol, and provides a framework for interpreting isotopic data in metabolic flux studies.

Part 1: Chemical & Isotopic Architecture

Structural Definition

Cordycepin-13C5 is a stable isotopologue of Cordycepin where five carbon atoms are replaced by Carbon-13 (

).

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- Chemical Formula:
- Molecular Weight: ~256.21 Da (Unlabeled: ~251.24 Da)
- Mass Shift: +5.016 Da

The Locus of Enrichment (Critical Technical Note)

In most commercially available standards (e.g., Santa Cruz Biotechnology, CIL), the 13C enrichment is located on the ribose moiety (3'-deoxyribose), not the adenine base.

Evidence for Validation: In electrospray ionization (ESI) MS/MS, nucleosides typically fracture at the glycosidic bond.

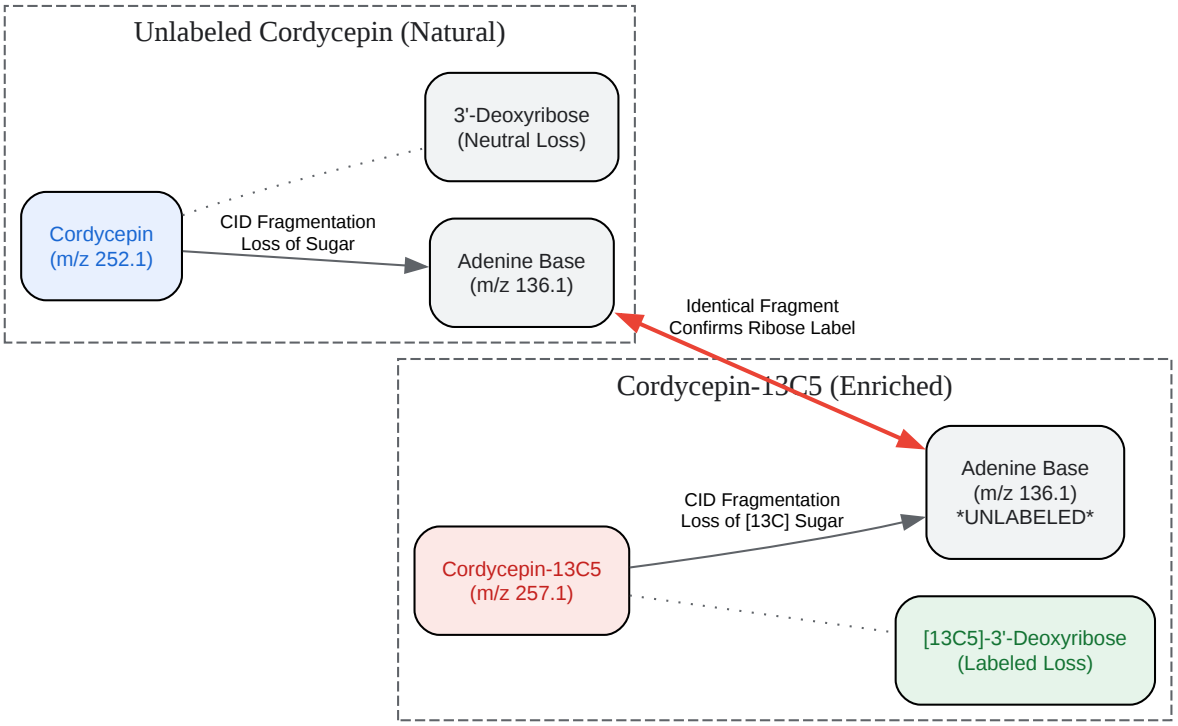
- Unlabeled Cordycepin (m/z 252): Yields a daughter ion of m/z 136 (Adenine base,

).
- **Cordycepin-13C5** (m/z 257): Yields the same daughter ion of m/z 136.[2]
- Conclusion: Since the base fragment retains its native mass, the +5 Da label must reside on the sugar fragment (which is lost as neutral or charged species depending on polarity).

Structural Visualization

The following diagram illustrates the specific labeling pattern and the fragmentation logic used for identification.

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Figure 1: MS/MS Fragmentation logic confirming the ribose-sited isotopic enrichment. The conservation of the m/z 136 fragment is the diagnostic signature.

Part 2: Synthesis & Production Mechanics[3]

Understanding the source of the standard is vital for troubleshooting background interference.

Biosynthetic Enrichment (Fermentation)

Cordyceps militaris can biosynthesize labeled cordycepin when cultured on isotopically enriched media.

- Precursor:

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-Glucose or

-Ribose.

- Mechanism: The fungus metabolizes the labeled sugar via the Pentose Phosphate Pathway (PPP) to generate labeled ribose-5-phosphate, which is coupled with adenine.
- Limitation: This method often yields a mixture of isotopologues (

to

) unless the enrichment of the feed is >99%.

Chemo-Enzymatic Synthesis (Preferred for Standards)

High-purity standards (>99% isotopic purity) are typically produced via enzymatic transglycosylation.

- Substrates: Adenine (unlabeled) +

-Ribose (or a derivative).

- Enzyme: Nucleoside phosphorylase.
- Result: A clean

peak with minimal

(unlabeled) contamination, essential for low-level quantification.

Part 3: Bioanalytical Applications (LC-MS/MS)

The primary application of **Cordycepin-13C5** is as an Internal Standard (IS) in pharmacokinetic studies.

The "Self-Validating" System

In LC-MS/MS, matrix effects (ion suppression/enhancement) can alter signal intensity significantly between samples (e.g., plasma vs. urine).

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- The Principle: Since **Cordycepin-13C5** co-elutes with the analyte but is mass-resolved, it experiences the exact same matrix effects.
- The Calculation:

  This ratio remains constant even if ionization efficiency drops by 50%, ensuring data integrity.

Experimental Protocol: Plasma Extraction & Quantification

Objective: Quantify Cordycepin in Rat Plasma (Range: 1–10,000 ng/mL).

Reagents

- Analyte: Cordycepin (Std).[2][3][4][5][6]
- IS: **Cordycepin-13C5** (100 ng/mL working solution in methanol).
- Matrix: Rat Plasma (K2EDTA).
- Inhibitor: Erythro-9-(2-hydroxy-3-nonyl)adenine (EHNA) – CRITICAL: Added to prevent 3'-deoxyinosine formation during processing.

Step-by-Step Workflow

- Sample Prep: Aliquot 50 µL plasma into a 1.5 mL tube.
- Stabilization: Immediately add 10 µL EHNA solution (if not added at collection).
- IS Spiking: Add 200 µL Methanol containing **Cordycepin-13C5**.
  - Why: Methanol precipitates proteins and introduces the IS simultaneously.[7]
- Extraction: Vortex vigorously (3 min) -> Centrifuge (12,000 rpm, 10 min, 4°C).
- Dilution: Transfer 100 µL supernatant to a vial; dilute with 100 µL water (to match mobile phase strength).

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- Injection: 5 µL into LC-MS/MS.

LC-MS/MS Conditions (Shimadzu/Sciex Setup)

Parameter	Setting	Rationale
Column	C18 (2.1 x 50 mm, 1.7 µm)	Retains polar nucleosides; sub-2µm for UPLC speed.
Mobile Phase A	Water + 0.1% Formic Acid	Proton source for .
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Organic modifier.[8]
Gradient	5% B (0-1 min) -> 95% B (3 min)	Fast elution; Cordycepin elutes ~2.0 min.
Ion Source	ESI Positive	Nucleosides protonate readily at N1/N3.
MRM (Analyte)	252.1 136.1	Quantifier transition.
MRM (IS)	257.1 136.1	IS transition (Note: Same daughter, different parent).

Part 4: Data Interpretation & Metabolic Flux

Metabolic Tracing (Advanced Application)

Beyond simple quantification, **Cordycepin-13C5** can trace metabolic fate.

- Pathway: Cordycepin 3'-Deoxyinosine.[1][9]
- Tracer Logic:
  - If **Cordycepin-13C5** is administered in vivo:

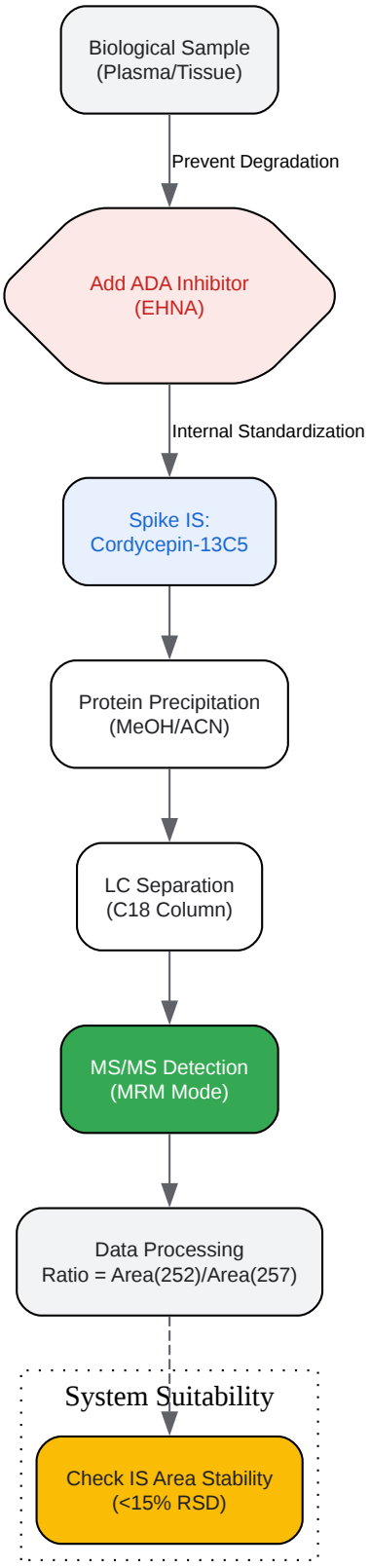
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- The resulting metabolite will be 3'-Deoxyinosine-13C5.
- Mass Shift: 3'-Deoxyinosine (unlabeled) is m/z 253. The labeled version will be m/z 258.
- Observation: This allows researchers to distinguish drug-derived metabolites from any endogenous background (though 3'-deoxyinosine is rare naturally).

Visualizing the Analytical Workflow

The following Graphviz diagram depicts the decision logic and workflow for a validated PK study.

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Figure 2: Analytical workflow emphasizing the critical addition of ADA inhibitors and the IS spiking step for robust quantification.

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